

Investigating C.I. Acid Red 138 for Histological Applications: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Red 138

Cat. No.: B101276

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Abstract

C.I. Acid Red 138, a sulfonated monoazo dye, is a synthetic colorant with established applications in the textile and leather industries. Its chemical properties as an anionic dye suggest a potential for use in histological staining, particularly as a cytoplasmic counterstain, by binding to cationic proteins within tissue samples. This technical guide explores the theoretical basis for the application of **C.I. Acid Red 138** in histology, outlines a framework for its validation, and provides hypothetical protocols based on the principles of acid dye staining. Due to a lack of established and validated histological protocols for this specific dye, this document serves as a foundational resource for researchers interested in investigating its efficacy and potential benefits in tissue-based studies.

Introduction to C.I. Acid Red 138

C.I. Acid Red 138, also known by its Colour Index number 18073 and CAS number 15792-43-5, is an acid dye characterized by its red hue.^[1] Its molecular formula is $C_{30}H_{37}N_3Na_2O_8S_2$.^[1] As a sulfonated azo dye, it is readily soluble in water.^[2] The primary industrial applications of **C.I. Acid Red 138** are in the dyeing of protein-based materials such as wool, silk, and nylon.^[1]^[2]

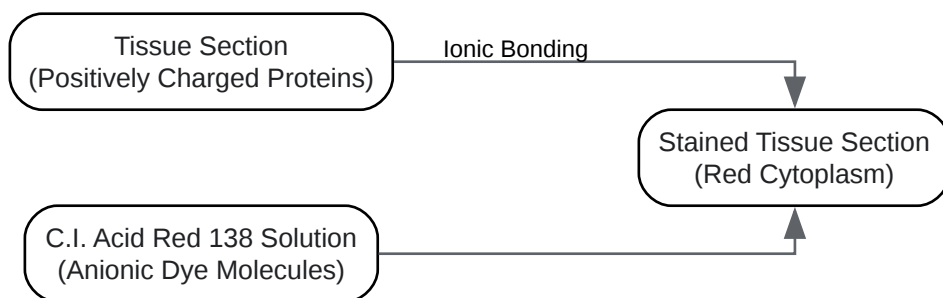
In the context of histology, the term "acid dye" refers to an anionic dye that carries a net negative charge. These dyes are attracted to and form ionic bonds with cationic (positively

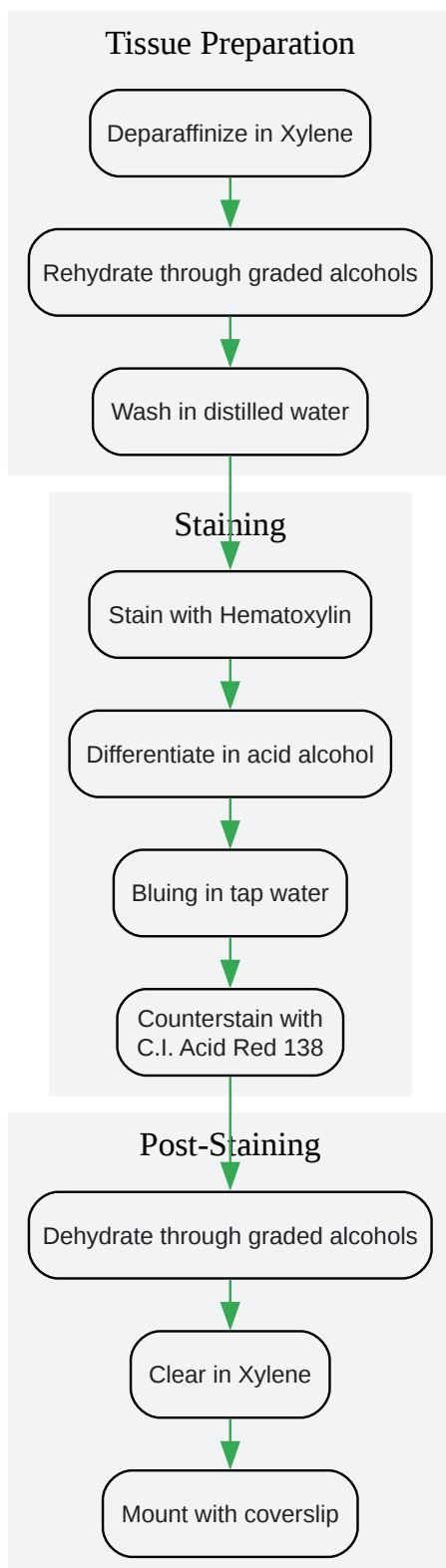
charged) tissue components. The most abundant cationic molecules in most cells are proteins, which are prevalent in the cytoplasm, muscle fibers, collagen, and red blood cells. This principle forms the basis for the use of common acid dyes like Eosin in the hematoxylin and eosin (H&E) staining method, where it provides a pink to red counterstain to the blue-purple hematoxylin-stained nuclei.

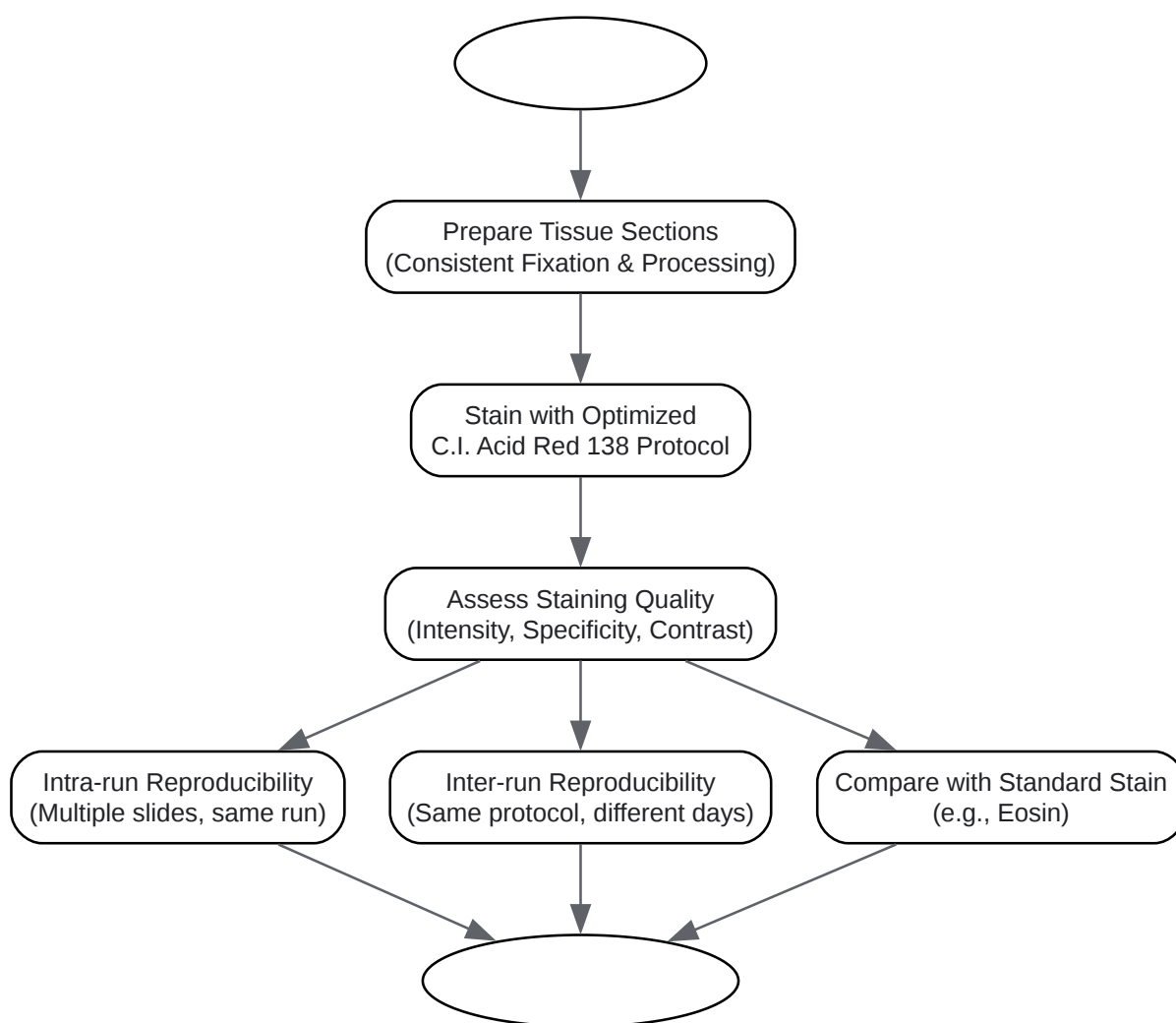
Mechanism of Staining

The staining mechanism of an acid dye like **C.I. Acid Red 138** in biological tissues is primarily based on electrostatic interactions. The negatively charged sulfonate groups ($-\text{SO}_3^-$) on the dye molecule are attracted to positively charged amino groups ($-\text{NH}_3^+$) present on amino acid residues (such as lysine and arginine) of cellular proteins.

The proposed mechanism for **C.I. Acid Red 138** staining can be visualized as follows:







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References

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- To cite this document: BenchChem. [Investigating C.I. Acid Red 138 for Histological Applications: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101276#investigating-c-i-acid-red-138-for-histological-applications]

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